O-304: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name:	*O-304*
Cat. No.:	*B609697*

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A Potent Pan-AMPK Activator for In Vitro Research

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the solubility and preparation of **O-304**, a first-in-class, orally available pan-AMPK activator, for use in cell culture experiments. **O-304** increases the activity of AMP-activated protein kinase (AMPK) by suppressing its dephosphorylation, making it a valuable tool for studying cellular energy homeostasis, metabolism, and related signaling pathways.[1][2][3]

Data Presentation: Solubility and Working Concentrations

O-304 is a small heterocyclic compound that is sparingly soluble in aqueous solutions but readily soluble in organic solvents.[4][5] Proper preparation of stock and working solutions is critical for obtaining reliable and reproducible experimental results.

Table 1: Solubility of **O-304** in Various Solvents

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Solvent	Solubility	Source
DMSO (Dimethyl sulfoxide)	10 - 45 mg/mL	
DMF (Dimethylformamide)	10 mg/mL	
Ethanol	Slightly soluble	
Water	Insoluble	
DMSO:PBS (pH 7.2) (1:30)	0.03 mg/mL	

Table 2: Recommended Concentrations for Cell Culture

Application	Cell Type	Effective Concentration	Source
General in vitro assays	Wi-38 human lung fibroblasts	Dose-dependent increase in pAMPK	
Glucose uptake studies	Human skeletal myotubes	Not specified, but effective	
Metabolic studies	Primary human hepatocytes	0.625, 1.25, 2.5, or 5 µM	
Adipocyte differentiation	Primary human preadipocytes	Not specified, but effective	
Endothelial function	Human umbilical vein endothelial cells (HUVECs)	Not specified, but effective	
Islet function studies	Primary mouse islets	5 µM	

Experimental Protocols

Preparation of **O-304** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **O-304** in DMSO. This high-concentration, non-aqueous stock solution can be stored for long periods and diluted to

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final working concentrations in cell culture media.

Materials:

- **O-304** powder (Molecular Weight: 380.25 g/mol)
- Anhydrous/sterile DMSO (Dimethyl sulfoxide)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Weighing **O-304**: In a sterile microcentrifuge tube, carefully weigh out 3.8 mg of **O-304** powder using a calibrated analytical balance.
- Adding DMSO: Add 1 mL of sterile DMSO to the tube containing the **O-304** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly until the **O-304** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.
- Sterilization (Optional but Recommended): While DMSO at high concentrations is generally sterile, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with organic solvents if required for sensitive applications.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one year or at -80°C for up to two years to prevent degradation from repeated freeze-thaw cycles.

Preparation of O-304 Working Solution for Cell Culture

This protocol describes the dilution of the 10 mM **O-304** stock solution to a final working concentration in cell culture medium.

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Materials:

- 10 mM **O-304** stock solution in DMSO
- Pre-warmed complete cell culture medium appropriate for your cell line
- Sterile serological pipettes and pipette tips

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **O-304** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation and ensure accurate final concentrations, it is recommended to perform a serial dilution. For example, to prepare a 10 µM working solution:
  - Prepare an intermediate dilution by adding 1 µL of the 10 mM stock solution to 999 µL of pre-warmed complete cell culture medium. This will result in a 10 µM solution.
  - Further dilute this intermediate solution as needed to achieve the desired final concentration in your cell culture vessel.
- Direct Dilution (for higher concentrations): For higher working concentrations, you can directly add the stock solution to the culture medium. However, ensure the final concentration of DMSO in the culture medium does not exceed 0.1% (v/v) to avoid solvent-induced cytotoxicity.
- Mixing and Application: Gently mix the medium containing **O-304** by pipetting up and down before adding it to your cells.
- Control Group: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **O-304**.

Signaling Pathway and Experimental Workflow

O-304 Mechanism of Action: AMPK Activation

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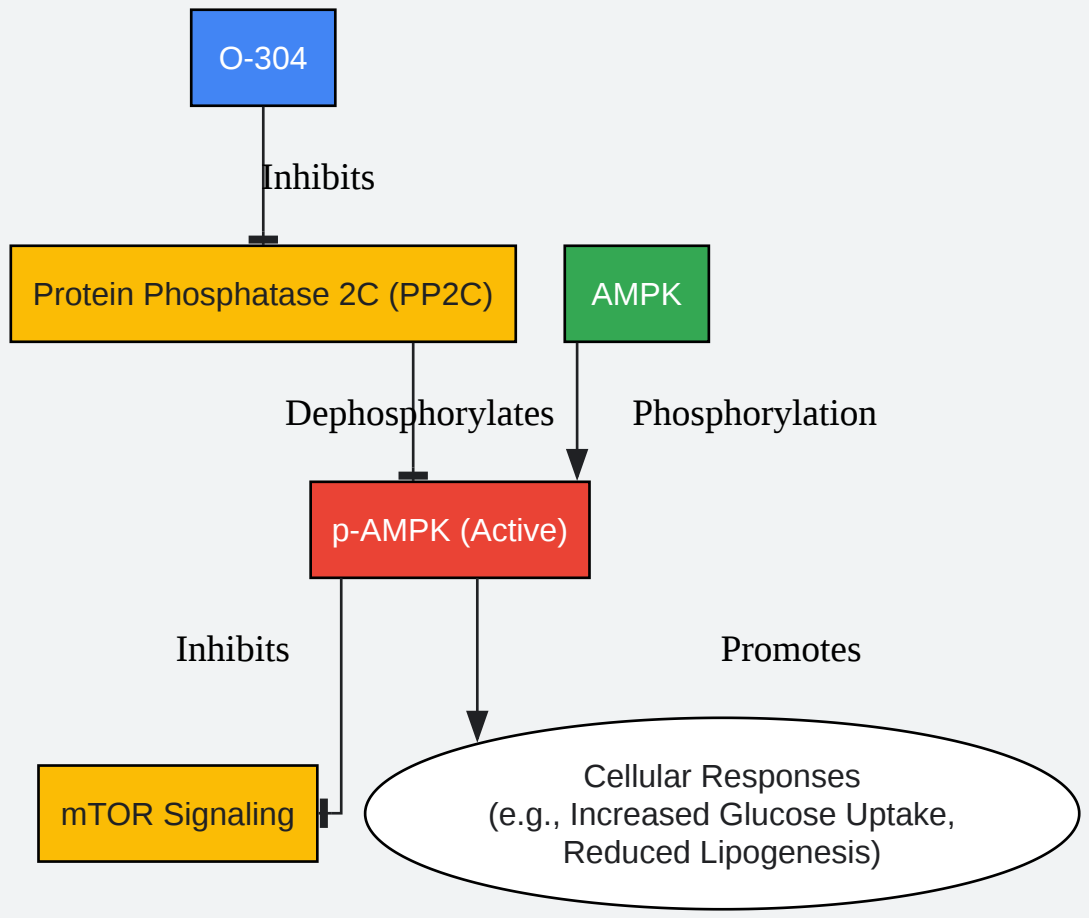
O-304 is a pan-AMPK activator that functions by suppressing the dephosphorylation of the catalytic alpha subunit of AMPK at threonine 172 (p-AMPKα-Thr172). This is achieved by inhibiting the activity of protein phosphatase 2C (PP2C). The sustained phosphorylation and activation of AMPK lead to the modulation of downstream targets, such as the inhibition of mTOR signaling, which plays a crucial role in cellular metabolism, growth, and proliferation.



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Caption: **O-304** activates AMPK by inhibiting PP2C-mediated dephosphorylation.

Experimental Workflow for **O-304** Preparation in Cell Culture

The following diagram illustrates the key steps for preparing **O-304** for use in cell culture experiments, from stock solution preparation to application in a cell culture plate.

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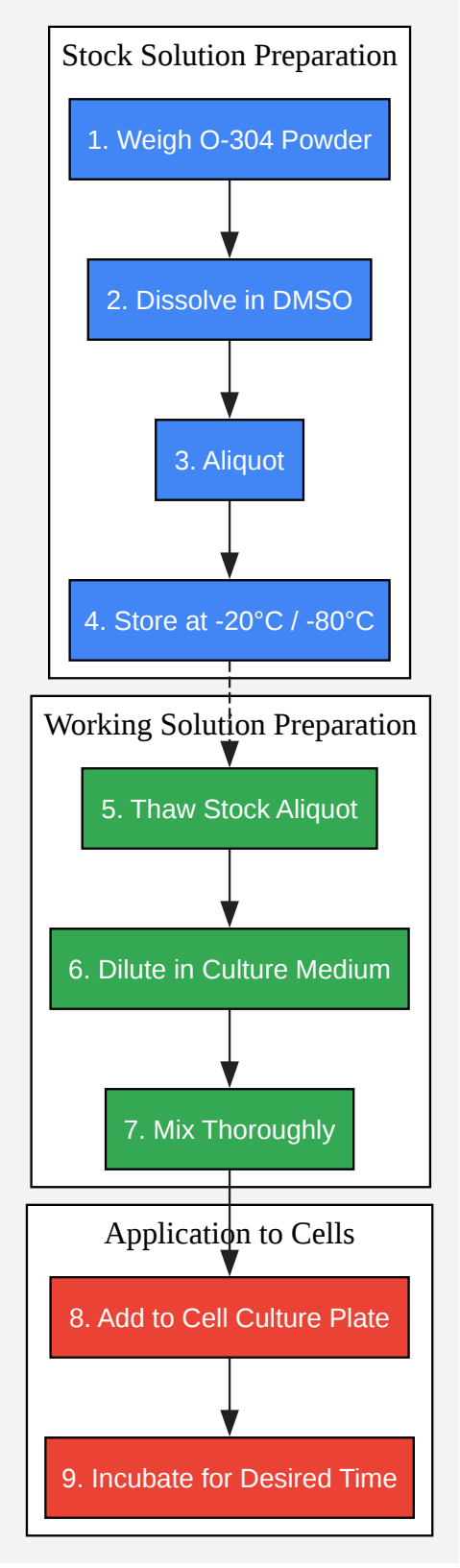

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Caption: Workflow for preparing and using **O-304** in cell culture experiments.

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